

CAS number 38694-47-2 properties and suppliers

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Compound of Interest

Compound Name: *4-bromobutanal*

Cat. No.: *B1274127*

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An In-depth Technical Guide to **4-Bromobutanal** (CAS: 38694-47-2)

This guide provides a comprehensive overview of the chemical and physical properties, safety information, applications, and suppliers of **4-Bromobutanal** (CAS Number: 38694-47-2). The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Properties and Identifiers

4-Bromobutanal, also known as 4-bromobutyraldehyde, is an organic compound classified as an aldehyde.^[1] Its structure consists of a four-carbon butanal chain with a bromine atom attached to the fourth carbon.^[1] This bifunctional molecule, containing both an aldehyde and a bromoalkane group, serves as a versatile intermediate in various organic syntheses.^{[1][2]}

Table 1: Chemical Identifiers for CAS 38694-47-2

| Identifier | Value |
|-------------------|---|
| CAS Number | 38694-47-2 |
| Molecular Formula | C ₄ H ₇ BrO ^{[1][3][4][5][6][7][8][9][10]} |
| IUPAC Name | 4-bromobutanal ^{[6][7]} |
| Synonyms | 4-Bromobutyraldehyde, Butanal, 4-bromo-[^{[1][5]} ^{[6][7]}] |
| InChI Key | GMZBZKVJMOEKGM-UHFFFAOYSA-N ^{[1][5][6]} ^[8] |

| Canonical SMILES | C(CC=O)CBr^{[1][8]} |

Table 2: Physicochemical Properties of **4-Bromobutanal**

| Property | Value |
|------------------|--|
| Molecular Weight | 151.00 g/mol ^{[3][6]} |
| Appearance | Colorless to pale yellow liquid ^[1] |
| Odor | Distinctive ^[1] |
| Density | 1.437 g/cm ³ ^{[7][11]} |
| Boiling Point | 177 °C at 760 mmHg ^{[7][11]} |
| Flash Point | 87.6 °C ^{[7][11]} |
| Solubility | Soluble in organic solvents ^[1] |
| Refractive Index | 1.454 ^[11] |

| Topological Polar Surface Area | 17.1 Å²^[8] |

Safety and Handling

GHS Hazard Information:

- Pictogram: Warning [4][12]
- Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation). [12]
- Precautionary Statements: P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501. [4][12]

Handling and Storage:

- It is recommended to handle this substance with appropriate personal protective equipment, including gloves and eye/face protection. [13]
- Store in a tightly closed container in a cool, dry, and well-ventilated area. [14] For long-term stability, storage in an inert atmosphere in a freezer at temperatures under -20°C is advised. [4]

Applications and Reactivity

4-Bromobutanal is a valuable reagent in organic synthesis, primarily used as an intermediate in the production of pharmaceuticals and other fine chemicals. [1] The electrophilic nature of the carbonyl carbon allows it to participate in various nucleophilic addition reactions, a characteristic reaction of aldehydes. [1] The presence of the bromine atom provides a site for nucleophilic substitution reactions, making it a useful building block for introducing a four-carbon chain into a molecule. [15]

Experimental Protocols

Detailed experimental protocols for **4-Bromobutanal** are not widely published in peer-reviewed literature; however, information from technical datasheets and specific examples provides insight into its analysis and synthesis.

High-Performance Liquid Chromatography (HPLC) Analysis

An analytical method for **4-Bromobutanal** has been described using reverse-phase (RP) HPLC.^[5] This method is suitable for analysis, impurity isolation in preparative separation, and pharmacokinetic studies.^[5]

Methodology:

- Column: Newcrom R1 HPLC column.^[5]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.^[5]
- Mass Spectrometry (MS) Compatibility: For MS-compatible applications, phosphoric acid should be substituted with formic acid.^[5]
- UPLC Applications: The method can be adapted for fast UPLC applications using columns with smaller (3 µm) particle sizes.^[5]

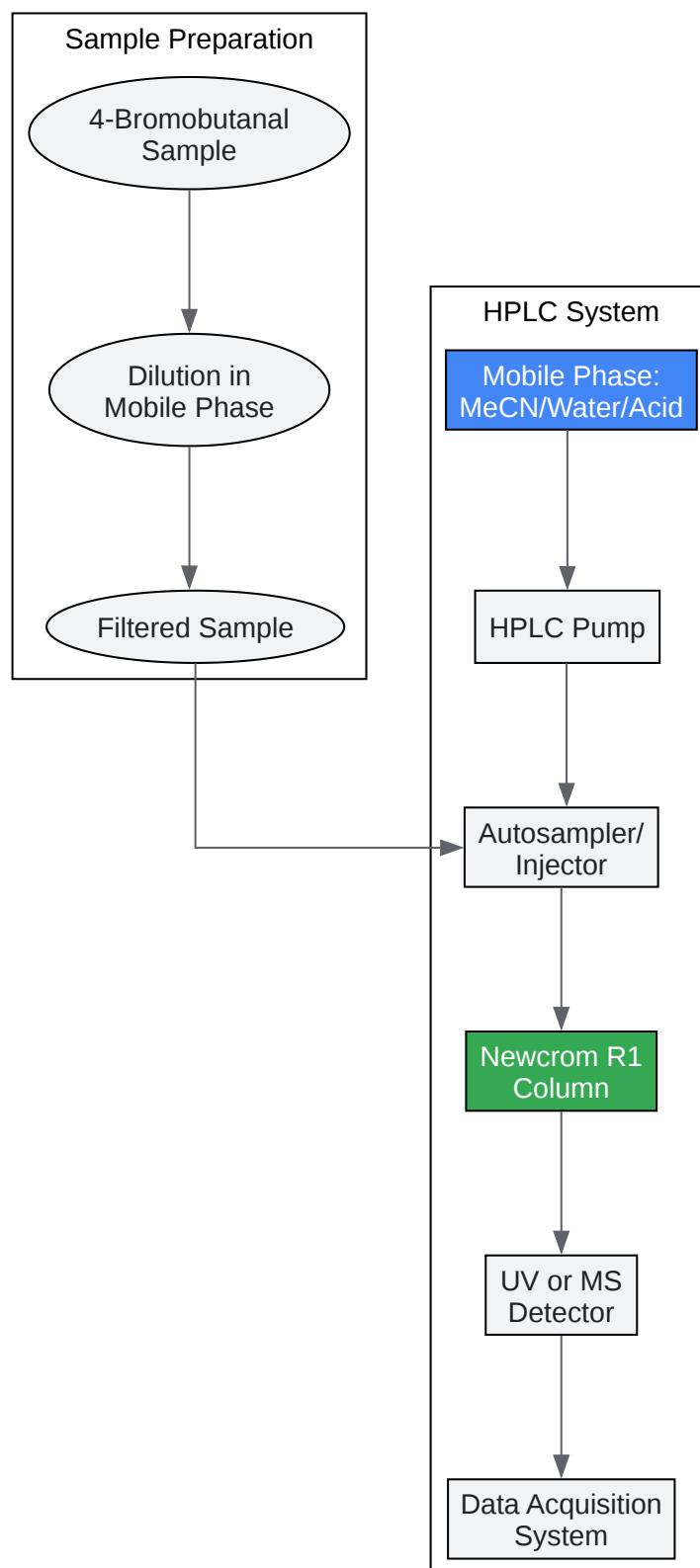
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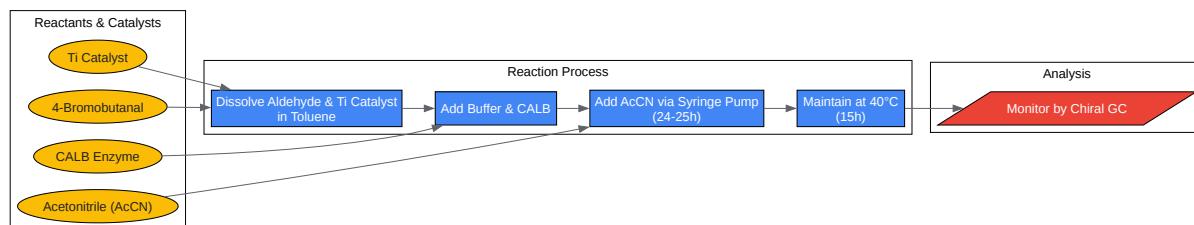
Figure 1. HPLC analysis workflow for **4-Bromobutanal**.

Enzymatic Synthesis Example

A synthesis involving **4-Bromobutanal** is described in a reaction utilizing an enzyme for cyanohydrin formation.[12]

Methodology:

- Reactants: Aldehyde (0.24 mmol), (S,S)-[(salen)Ti(μ -O)]₂ (5 mol %), and Acetonitrile (AcCN, 3 equivalents).[12]
- Enzyme: *Candida antarctica* lipase B (CALB, 20 mg).[12]
- Solvent System: Toluene (1 mL) and an aqueous buffer (1 mL).[12]
- Procedure:
 - The aldehyde and titanium catalyst are dissolved in toluene.[12]
 - The buffer and CALB are added to the solution.[12]
 - Acetonitrile, diluted with toluene, is added to the organic phase at a constant rate over 24-25 hours using a syringe pump.[12]
 - The reaction is maintained at 40°C for 15 hours.[12]
 - Reaction progress is monitored by chiral Gas Chromatography (GC) using undecane as an internal standard.[12]



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Figure 2. Workflow for the enzymatic synthesis involving **4-Bromobutanal**.

Suppliers

4-Bromobutanal is available from various chemical suppliers, typically with a purity of 95% or higher. Lead times and availability may vary.

Table 3: Selected Suppliers of **4-Bromobutanal** (CAS 38694-47-2)

| Supplier | Purity/Notes |
|-----------------------------|---|
| Manchester Organics | 95% purity, lead time 6-8 weeks.[3] |
| Sigma-Aldrich (via Enamine) | 95% purity. |
| BLD Pharm | Documentation available (NMR, HPLC, etc.).[4] |
| Aldlab Chemicals, LLC | 95% purity.[9] |
| Synblock | ≥98% purity, provides MSDS, NMR, HPLC.[10] |
| TRC (LGC Standards) | Available via custom synthesis.[16] |
| Guidechem | Lists multiple suppliers from various regions.[17] |
| LookChem | Lists multiple suppliers including Dayang Chem and Henan Coreychem.[18] |
| ChemicalBook | Lists multiple suppliers.[2] |
| Ambeed | Provides safety and synthesis application information.[12] |
| CymitQuimica | Provides general product information.[1] |
| AccelaChem | For R&D use only.[19] |
| abcr Gute Chemie | Lists physical and hazardous characteristics.[20] |

| Molbase | Lists suppliers such as YONGYICHEM.[11] |

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